IUPAC name for 2-(Hydroxymethyl)cyclohexanone

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(Hydroxymethyl)cyclohexanone*
CAS No.:	*5331-08-8*
Cat. No.:	*B1294659*

Get Quote

An In-Depth Technical Guide to 2-(Hydroxymethyl)cyclohexan-1-one: Synthesis, Characterization, and Applications

Abstract

This technical guide provides a comprehensive overview of 2-(hydroxymethyl)cyclohexan-1-one, a bifunctional organic compound of significant interest to researchers in synthetic chemistry and drug development. We delve into its structural characteristics, nomenclature, and key physicochemical properties. The guide details prevalent synthetic methodologies, with a particular focus on stereoselective organocatalytic routes that yield enantiomerically pure forms crucial for pharmaceutical applications. A thorough analysis of its spectroscopic signature—including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS)—is presented to serve as a benchmark for empirical characterization. Furthermore, the guide explores the compound's rich chemical reactivity, stemming from its vicinal ketone and primary alcohol functionalities, which establishes it as a versatile synthetic intermediate. Its documented applications as a precursor in the synthesis of high-value molecules, such as carbocyclic nucleoside analogues and antagonists for inflammatory

© 2026 BenchChem. All rights reserved.

receptors, are discussed to highlight its relevance in medicinal chemistry. Finally, essential safety and handling protocols are outlined to ensure its proper use in a laboratory setting.

Introduction and Nomenclature

2-(Hydroxymethyl)cyclohexanone is a valuable synthetic building block defined by a six-membered carbocyclic ring functionalized with both a ketone and a primary alcohol on adjacent carbons (the α-position)[1]. This dual functionality is the primary determinant of its chemical behavior, allowing it to serve as a versatile precursor in the synthesis of a wide array of more complex molecules[1]. Its importance is particularly pronounced in medicinal chemistry, where its derivatives are recognized as crucial intermediates for the development of biologically active compounds and pharmaceuticals[1]. The ability to synthesize this compound in an enantiomerically pure form has further broadened its utility, making it a key starting material for stereoselective synthesis[1].

The official International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 2-(hydroxymethyl)cyclohexan-1-one[2].

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	5331-08-8	PubChem[2]
Molecular Formula	$C_7H_{12}O_2$	PubChem[2]
Molecular Weight	128.17 g/mol	PubChem[2]
Appearance	Colorless liquid	Guidechem[3]
Density	1.054 g/cm³	Guidechem[3]
Boiling Point	239.8 °C at 760 mmHg	Guidechem[3]
Flash Point	98 °C	Guidechem[3]
SMILES	C1CCC(=O)C(C1)CO	PubChem[2]
InChIKey	SIGZQOSGZJNAKB-UHFFFAOYSA-N	PubChem[2]

© 2026 BenchChem. All rights reserved.

Synthesis Strategies

The synthesis of 2-(hydroxymethyl)cyclohexan-1-one primarily involves the introduction of a hydroxymethyl group at the α-carbon of the cyclohexanone ring. The choice of synthetic route is often dictated by the need for stereochemical control.

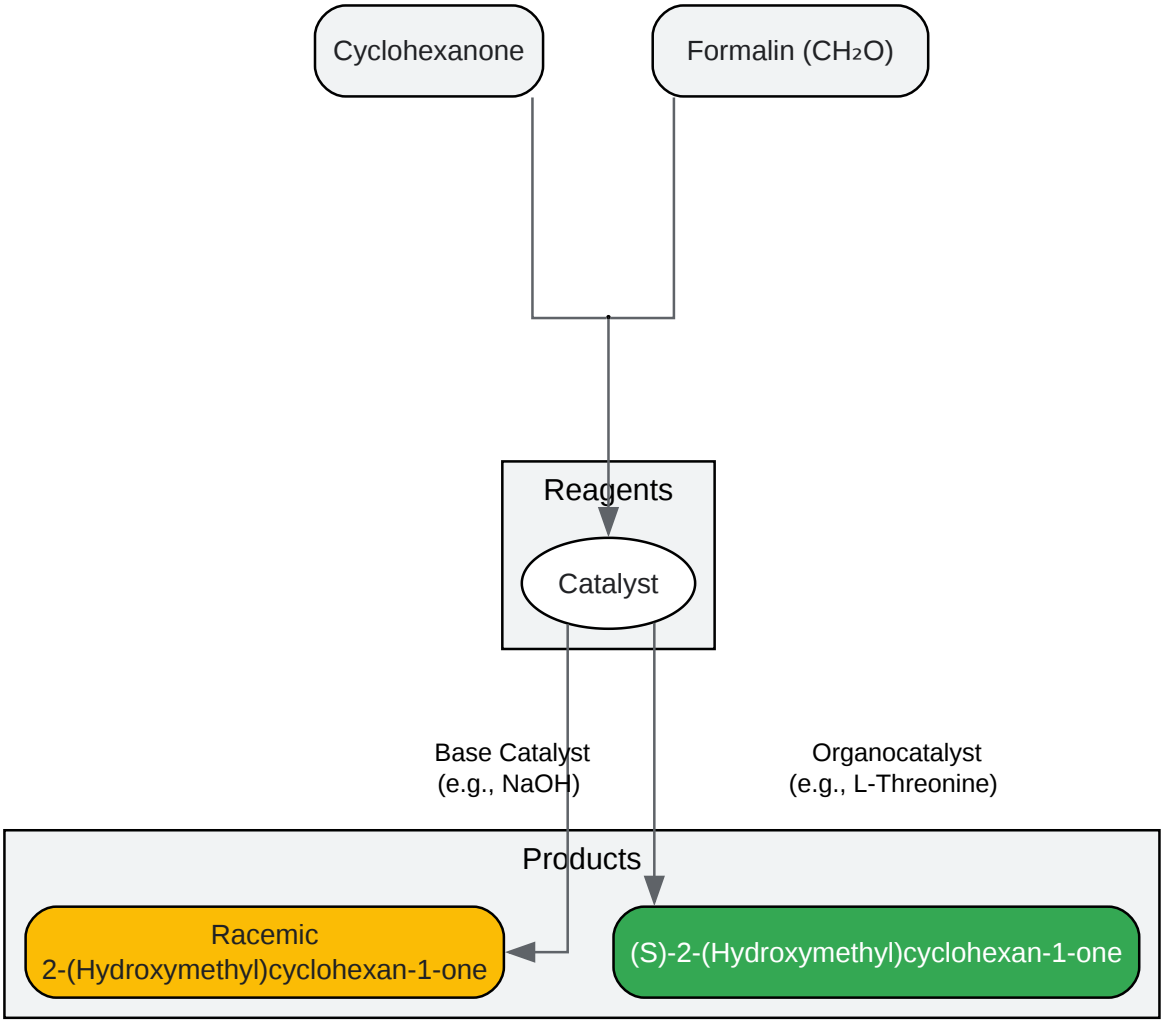
Direct α-Hydroxymethylation (Racemic)

A common and direct method for preparing the racemic form of the title compound is the base-catalyzed aldol addition of cyclohexanone to formaldehyde (often used in the form of formalin). This reaction efficiently forms the carbon-carbon bond at the alpha position.

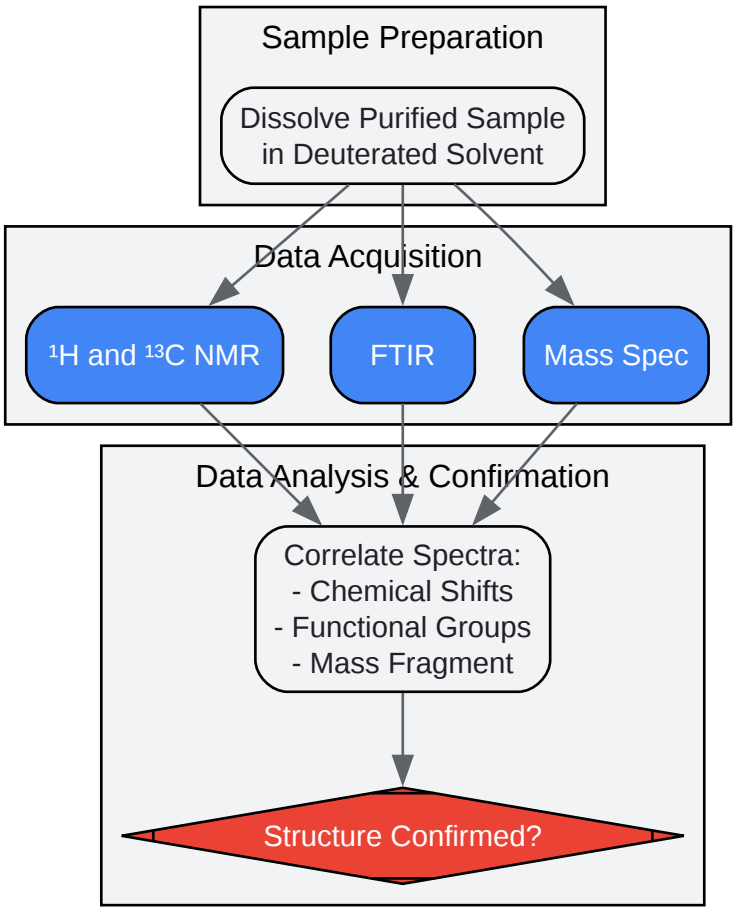
Asymmetric Organocatalytic Synthesis

For applications in drug development, accessing a single enantiomer of a chiral molecule is often critical. A notable advancement in the synthesis of 2-(hydroxymethyl)cyclohexan-1-one is the use of amino acid-based organocatalysis. Specifically, L-threonine has been demonstrated to be an efficient organocatalyst for the asymmetric α-hydroxymethylation of cyclohexanone using formalin[1]. This method provides a direct and stereocontrolled route to the chiral (S)-**2-(hydroxymethyl)cyclohexanone**, a valuable building block for pharmaceuticals[1]. The causality behind this stereoselectivity lies in the formation of a chiral enamine intermediate between cyclohexanone and L-threonine, which then directs the approach of formaldehyde from a less sterically hindered face, leading to the preferential formation of the (S)-enantiomer.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: A typical workflow for spectroscopic structural elucidation.

Chemical Reactivity and Synthetic Utility

The synthetic power of 2-(hydroxymethyl)cyclohexan-1-one lies in the orthogonal reactivity of its two functional groups. The ketone is an electrophile, while the alcohol is a nucleophile, allowing for selective transformations.

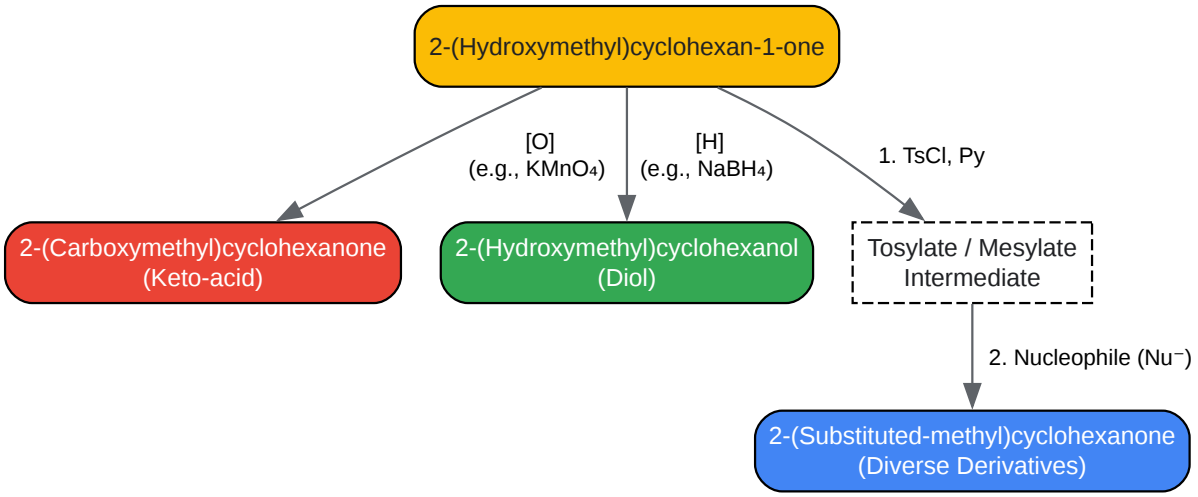
- Oxidation: The primary alcohol can be readily oxidized. Using strong oxidizing agents like potassium permanganate ($KMnO_4$) yields the corresponding carboxylic acid, 2-(carboxymethyl)cyclohexanone.[1][4] This transforms the molecule into a keto-acid, another valuable synthetic intermediate.

- Reduction: The ketone group can be selectively reduced with mild reducing agents such as sodium borohydride ($NaBH_4$) to yield a secondary alcohol, forming 2-

© 2026 BenchChem. All rights reserved.

(hydroxymethyl)cyclohexanol, a 1,2-diol.[1]

- Substitution: The hydroxyl group is a poor leaving group, but it can be easily converted into an excellent one, such as a tosylate or mesylate. This activated intermediate can then undergo S_n2 displacement by a wide variety of nucleophiles (e.g., azides, cyanides, halides), providing a powerful method for introducing new functional groups at the C2-side chain.[1] This two-step sequence is a cornerstone of its use as a versatile building block.



Click to download full resolution via product page

Caption: Key reaction pathways illustrating the synthetic versatility.

Applications in Drug Discovery and Development

The structural motif of 2-(hydroxymethyl)cyclohexan-1-one is a key component in the synthesis of numerous biologically active molecules.

- CCR2 Receptor Antagonists: The core structure is found in precursors to potent antagonists for the C-C chemokine receptor type 2 (CCR2), which is a therapeutic target for inflammatory diseases like atherosclerosis and multiple sclerosis.[1]

- Carbocyclic Nucleoside Analogues: Derivatives of this compound are integral to the synthesis of carbocyclic nucleoside analogues. In these molecules, the cyclohexyl ring

© 2026 BenchChem. All rights reserved.

mimics the ribose sugar of natural nucleosides but offers greater metabolic stability, a desirable trait for antiviral drugs.[1][5]

- Natural Product Synthesis: It serves as a foundational building block for the total synthesis of natural products such as palitantin, a fungal metabolite that has shown potential antioxidant and anti-inflammatory properties.[1]

Safety and Handling

As a laboratory chemical, 2-(hydroxymethyl)cyclohexan-1-one must be handled with appropriate precautions.

- GHS Hazard Classification: According to the Globally Harmonized System, this compound is classified with the following hazards:
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[2]
  - H335: May cause respiratory irritation.[2]
- Personal Protective Equipment (PPE):
  - Eye Protection: Safety glasses or goggles are mandatory.[6]
  - Hand Protection: Wear suitable chemical-resistant gloves.[6]
  - Skin and Body Protection: A lab coat should be worn.
- Handling and Storage:
  - Use only in a well-ventilated area, preferably in a chemical fume hood.[7]
  - Avoid breathing vapors or mist.[7]
  - Store in a tightly closed container in a cool, dry place.[7]

Conclusion

© 2026 BenchChem. All rights reserved.

2-(Hydroxymethyl)cyclohexan-1-one is a deceptively simple molecule whose value is magnified by its bifunctionality and the chirality at its C2 position. Its accessibility through both racemic and highly stereoselective synthetic routes makes it a readily available and powerful tool for organic chemists. The orthogonal reactivity of its ketone and alcohol moieties provides a platform for diverse chemical transformations, enabling the construction of complex molecular architectures. Its proven utility in the synthesis of precursors for anti-inflammatory, antiviral, and other therapeutic agents solidifies its status as a high-value intermediate in modern drug discovery and development.

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 21406, **2-(Hydroxymethyl)cyclohexanone**. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 12395949, 2-Hydroxy-2-methylcyclohexan-1-one. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 10975490, (2E)-2-(hydroxy-methylene)-cyclohexan-1-one. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-(Hydroxymethyl)cyclohexanone | 5331-08-8 | Benchchem [benchchem.com]
- 2. 2-(Hydroxymethyl)cyclohexanone | C7H12O2 | CID 21406 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]

© 2026 BenchChem. All rights reserved.

- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [IUPAC name for 2-(Hydroxymethyl)cyclohexanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294659/docs#iupac-name-for-2-hydroxymethyl-cyclohexanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.